

An In-Depth Technical Guide to Early Research on Promethium-145

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Compound of Interest

Compound Name: *Promethium-145*

CAS No.: *15706-44-2*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the foundational research on **Promethium-145** (Pm-145), a radioisotope of the lanthanide series. The information presented herein is compiled from early research papers, focusing on the initial production, separation, and characterization of this historically significant radionuclide. This document is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development who are interested in the fundamental properties and historical context of **Promethium-145**.

Core Properties of Promethium-145

Promethium-145 is the most stable isotope of promethium, an element that lacks any stable isotopes.^{[1][2][3]} Its discovery and characterization in the mid-20th century were significant achievements in radiochemistry. The key physical and decay characteristics of **Promethium-145**, as determined in early research, are summarized below.

Property	Value	Reference
Half-life	17.7 years	[1][2][4]
Primary Decay Mode	Electron Capture (>99%)	[1][3]
Secondary Decay Mode	Alpha Decay ($2.8 \times 10^{-5} \%$)	[1]
Decay Product (EC)	Neodymium-145 (^{145}Nd)	[1][3]
Decay Product (α)	Praseodymium-141 (^{141}Pr)	[1]
Atomic Number	61	[5]
Atomic Mass	~145 amu	[5]

Experimental Protocols in Early Research

The initial production and isolation of **Promethium-145** were pioneering efforts that laid the groundwork for future radiopharmaceutical research. The following sections detail the methodologies employed in these early studies.

Production of Promethium-145 via Neutron Irradiation of Neodymium

The first successful production of promethium was achieved at the Clinton Laboratories (now Oak Ridge National Laboratory) in 1945.[1][6] While much of the early work focused on promethium isotopes from uranium fission, the production of Pm-145 was also explored through the neutron bombardment of neodymium.[5]

Irradiation Protocol:

- **Target Material:** Highly enriched Neodymium-146 (^{146}Nd) oxide was a common target material in later, more refined production efforts.[7] Early research likely used naturally occurring neodymium, which contains ^{144}Nd .
- **Irradiation Source:** High-flux nuclear reactors were utilized to provide a sufficient neutron flux for the (n, γ) reaction.[7][8]

- **Nuclear Reaction:** The primary reaction for the production of **Promethium-145** is the capture of a neutron by a Neodymium-144 nucleus, followed by beta decay. The specific early experimental parameters such as neutron flux, irradiation duration, and target mass are not readily available in publicly accessible documents.

Separation and Purification by Ion-Exchange Chromatography

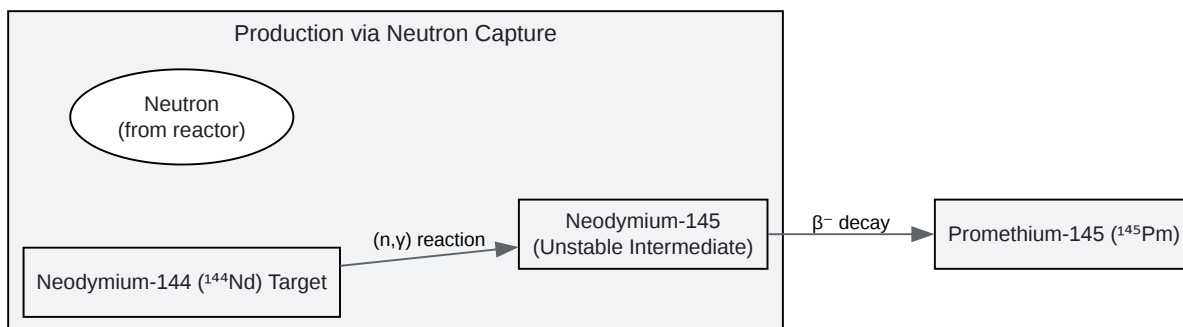
A critical step in the identification of promethium was its separation from other rare earth elements. The development of ion-exchange chromatography was instrumental in this achievement.^[9]

Ion-Exchange Chromatography Protocol:

- **Resin:** Early experiments utilized cation-exchange resins, such as Dowex 50.
- **Eluting Agent:** A solution of ethylenediaminetetraacetic acid (EDTA) was a key component of the eluent.
- **Procedure:** The mixture of rare earth elements, including the newly formed promethium, was adsorbed onto the top of the ion-exchange column. The differential affinities of the rare earth ions for the resin and the chelating agent in the eluent allowed for their separation as they moved down the column. While specific parameters like column dimensions, resin particle size, eluent concentration, pH, and flow rates from the earliest experiments are not detailed in the available literature, later work on rare earth separation provides insights into the general methodology.

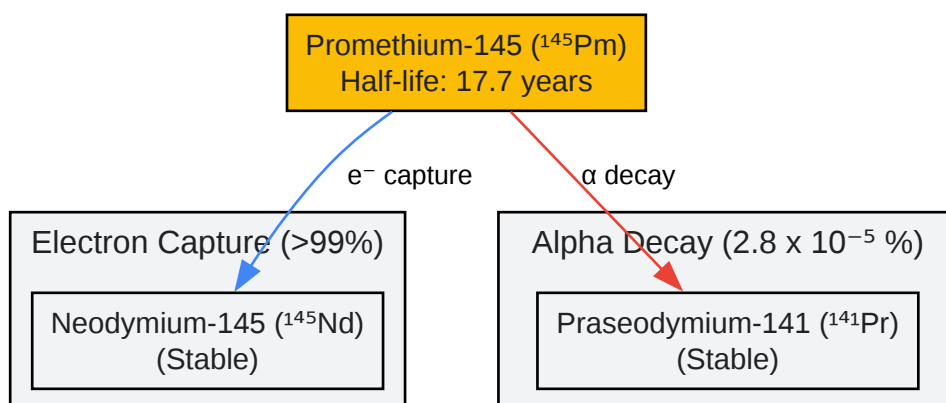
Visualizing Early Promethium-145 Research Workflows

The following diagrams, generated using the DOT language, illustrate the key processes in the early research of **Promethium-145**.



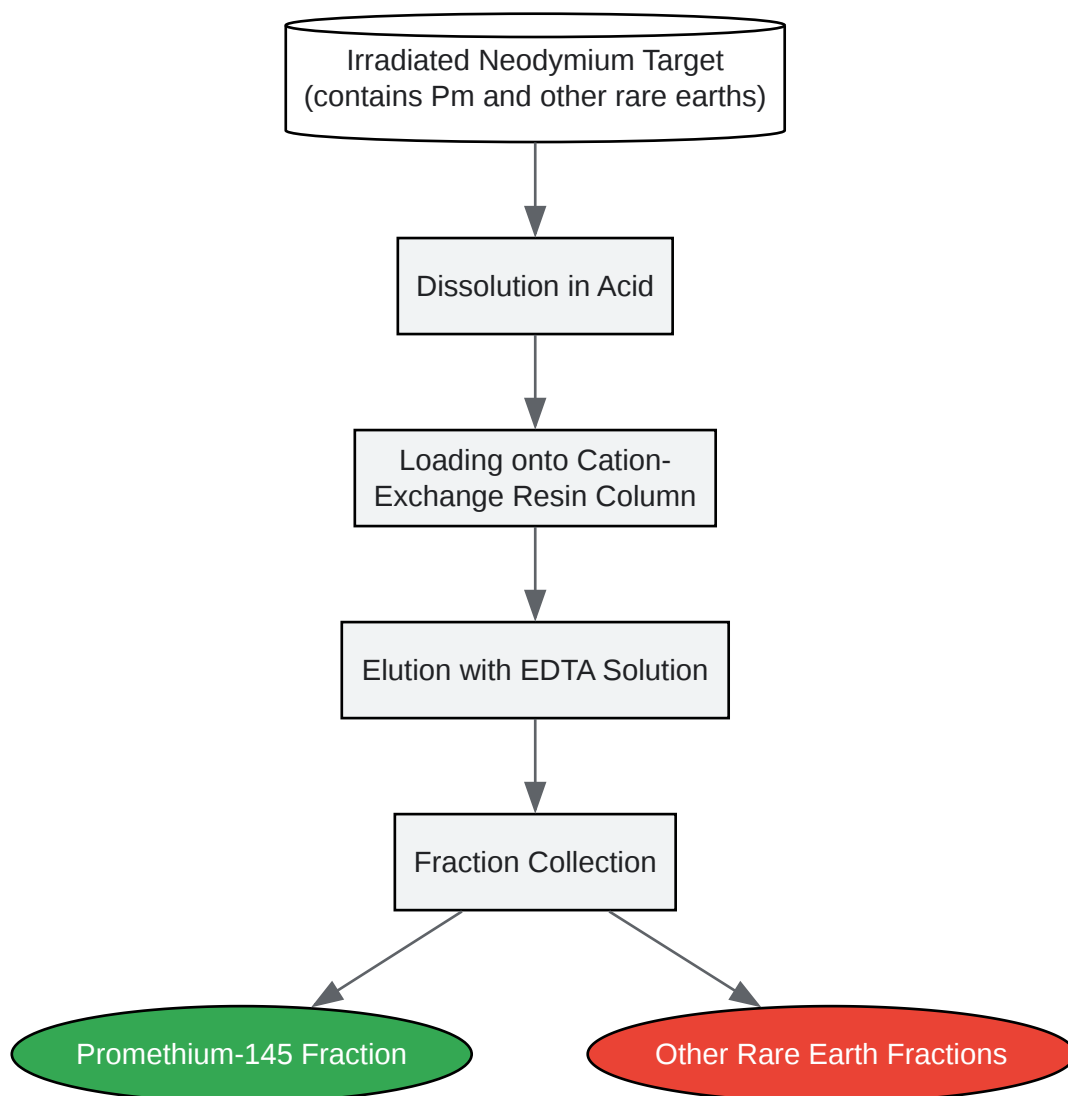
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Caption: Production pathway of **Promethium-145** from a Neodymium-144 target.



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Caption: Decay scheme of **Promethium-145**.



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Caption: Experimental workflow for the separation of **Promethium-145**.

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